

Elemol: A Comprehensive Technical Guide for Researchers

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Compound of Interest

Compound Name: Elemol

Cat. No.: B1671167

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Introduction

Elemol is a naturally occurring sesquiterpenoid alcohol found in the essential oils of various plants. This guide provides a detailed overview of its chemical structure, physicochemical properties, and pharmacological activities, with a focus on its potential applications in drug discovery and development. The information presented is intended for researchers, scientists, and professionals in the pharmaceutical and biotechnology industries.

Chemical Structure and Identification

Elemol, with the chemical formula $C_{15}H_{26}O$, is a sesquiterpenoid possessing a characteristic elemene skeleton.^[1] Its structure features a cyclohexane ring substituted with a methyl group, an ethenyl (vinyl) group, and an isopropenyl group, along with a tertiary alcohol functional group.

Chemical Identifiers:

Identifier	Value
IUPAC Name	2-[(1R,3S,4S)-4-ethenyl-4-methyl-3-prop-1-en-2-ylcyclohexyl]propan-2-ol[2]
CAS Number	639-99-6[2]
Chemical Formula	C ₁₅ H ₂₆ O[2][3][4]
Canonical SMILES	CC(=C)C1CC(CCC1(C)C=C)C(C)(C)O[3]
InChI Key	GFJIQNADMLPFOW-UHFFFAOYSA-N[3]

Physicochemical Properties

A summary of the key physicochemical properties of **elemol** is presented in the table below. These properties are crucial for its handling, formulation, and pharmacokinetic profiling.

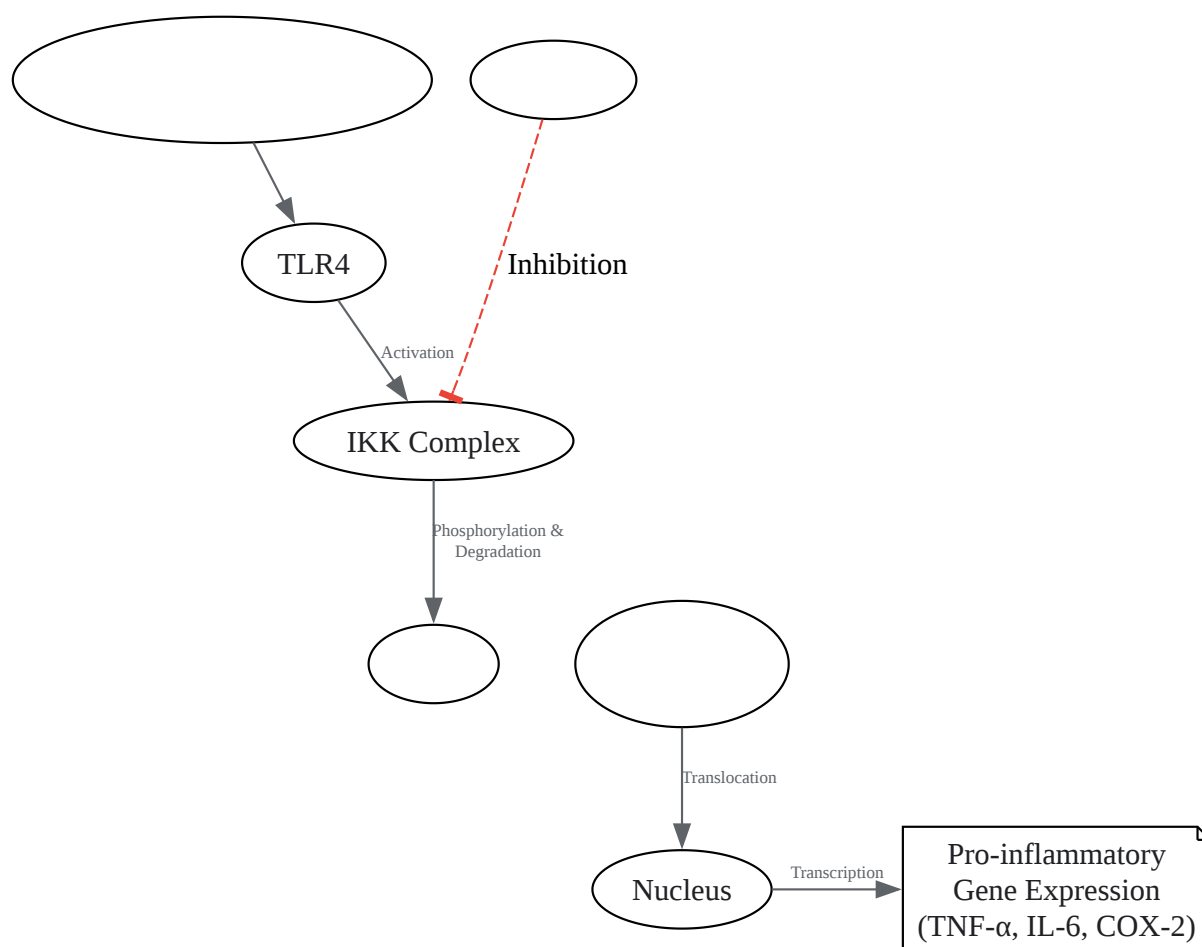
Property	Value	Source
Molecular Weight	222.37 g/mol	[2][3][4]
Appearance	Pale yellow to yellow crystals or solid	[5]
Melting Point	51.00 to 52.00 °C	[1]
Boiling Point	144.00 to 145.00 °C at 15.00 mm Hg	[1]
Density	0.936 g/cm ³ at 20 °C	[6]
Solubility	Soluble in DMSO; Practically insoluble in water	[1][3]
logP (Octanol/Water Partition Coefficient)	4.4	[2]

Pharmacological Properties and Mechanism of Action

Elemol has demonstrated a range of pharmacological activities, including anti-inflammatory, antimicrobial, and anticancer effects. These properties are attributed to its unique chemical structure and its ability to modulate specific biological pathways.

Anti-inflammatory Activity

Elemol, as a constituent of various essential oils, has been associated with anti-inflammatory effects. While specific studies on isolated **elemol** are limited, the anti-inflammatory action of essential oils containing **elemol** is often attributed to the modulation of the NF- κ B (Nuclear Factor kappa-light-chain-enhancer of activated B cells) signaling pathway. NF- κ B is a key transcription factor that regulates the expression of pro-inflammatory cytokines and enzymes.



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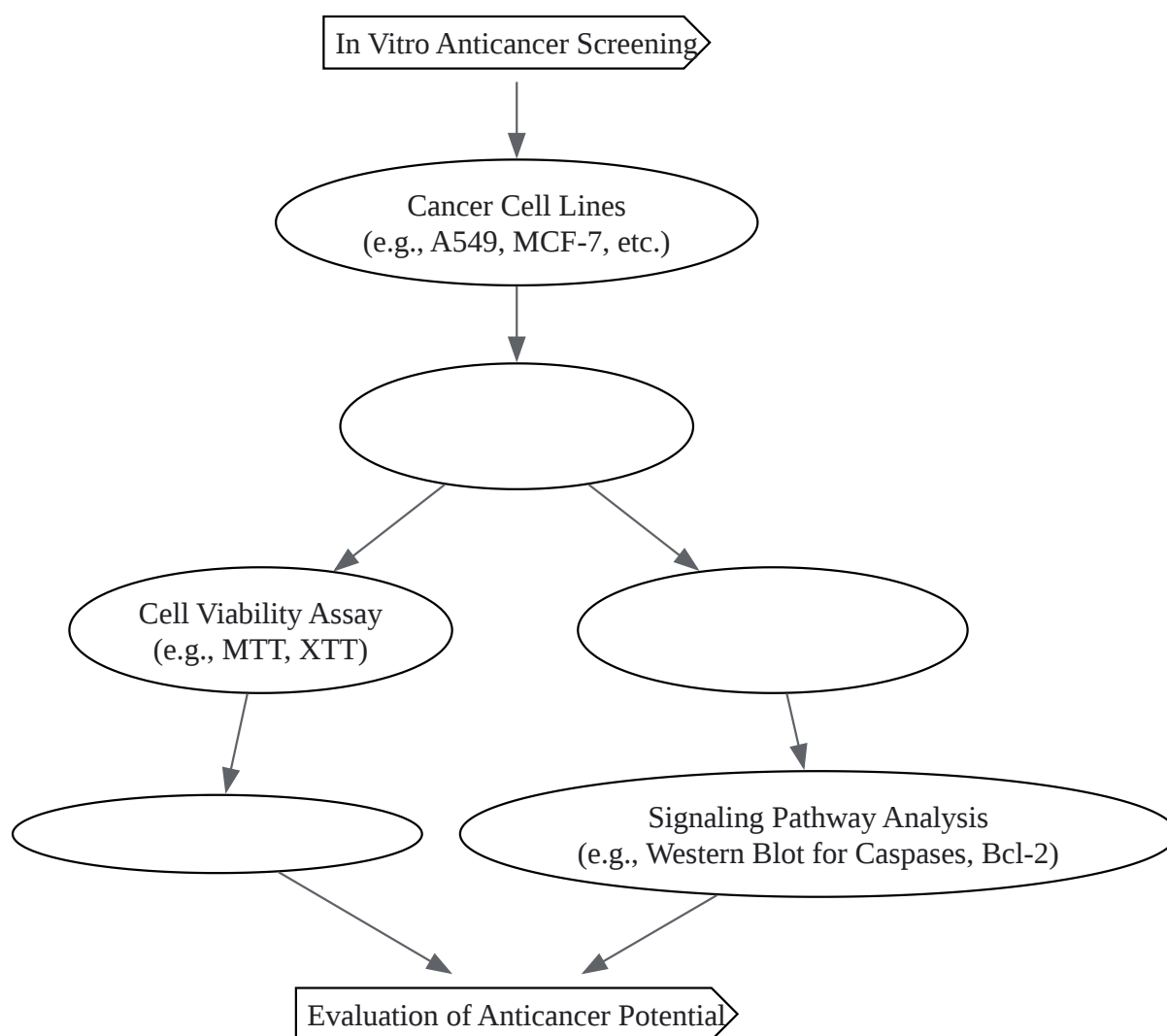
Caption: Proposed anti-inflammatory mechanism of **Elemol** via NF- κ B pathway inhibition.

Antimicrobial Activity

Elemol is recognized for its broad-spectrum anti-infectious properties, including antibacterial, antiviral, antifungal, and antiparasitic activities.[3] While detailed studies on the minimum inhibitory concentrations (MIC) of pure **elemol** are not extensively available, essential oils containing significant amounts of **elemol** have shown efficacy against various pathogens. For example, the essential oil of *Cryptomeria japonica*, which contains **elemol**, has demonstrated antimicrobial properties. The proposed mechanism of action for terpenoids like **elemol** often involves the disruption of microbial cell membranes and inhibition of essential cellular processes.

Anticancer Activity

Emerging evidence suggests that **elemol** may possess anticancer properties. The essential oil of *Myrcia splendens*, which contains **elemol**, has been shown to exhibit cytotoxic activity against A549 lung cancer cells.[7] The proposed mechanism for the anticancer effects of many sesquiterpenoids involves the induction of apoptosis (programmed cell death) and the inhibition of cancer cell proliferation and migration. Further research is needed to elucidate the specific signaling pathways targeted by **elemol** in cancer cells.



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Caption: General workflow for evaluating the in vitro anticancer activity of **Elemol**.

Experimental Protocols

Detailed experimental methodologies are essential for the replication and validation of scientific findings. Below are generalized protocols for key assays used to evaluate the pharmacological properties of **elemol**.

Determination of Minimum Inhibitory Concentration (MIC)

The antimicrobial activity of **elemol** can be determined using the broth microdilution method.

Methodology:

- Prepare a stock solution of **elemol** in a suitable solvent (e.g., DMSO).
- In a 96-well microtiter plate, perform serial two-fold dilutions of the **elemol** stock solution in a suitable microbial growth medium (e.g., Mueller-Hinton Broth for bacteria, RPMI-1640 for fungi).
- Inoculate each well with a standardized suspension of the test microorganism (e.g., 5×10^5 CFU/mL for bacteria).
- Include positive (microorganism with no **elemol**) and negative (medium only) controls.
- Incubate the plates under appropriate conditions (e.g., 37°C for 24 hours for bacteria).
- The MIC is defined as the lowest concentration of **elemol** that completely inhibits the visible growth of the microorganism.

Cell Viability Assay (MTT Assay)

The cytotoxic effect of **elemol** on cancer cells can be assessed using the MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) assay.

Methodology:

- Seed cancer cells in a 96-well plate at a density of 5,000-10,000 cells per well and allow them to adhere overnight.
- Treat the cells with various concentrations of **elemol** for a specified period (e.g., 24, 48, or 72 hours).
- After the treatment period, add MTT solution to each well and incubate for 2-4 hours to allow the formation of formazan crystals.

- Solubilize the formazan crystals by adding a solubilization buffer (e.g., DMSO or isopropanol with HCl).
- Measure the absorbance at a specific wavelength (e.g., 570 nm) using a microplate reader.
- Calculate the percentage of cell viability relative to untreated control cells and determine the IC₅₀ value (the concentration of **elemol** that inhibits 50% of cell growth).

NF-κB Activation Assay (Western Blot)

The effect of **elemol** on the NF-κB signaling pathway can be investigated by analyzing the expression and phosphorylation of key proteins using Western blotting.

Methodology:

- Culture relevant cells (e.g., macrophages like RAW 264.7) and pre-treat with different concentrations of **elemol** for a specific duration.
- Stimulate the cells with an inflammatory agent (e.g., lipopolysaccharide - LPS) to activate the NF-κB pathway.
- Lyse the cells and extract total protein.
- Separate the proteins by SDS-PAGE and transfer them to a PVDF membrane.
- Block the membrane and incubate with primary antibodies specific for total and phosphorylated forms of NF-κB pathway proteins (e.g., IκBα, p65).
- Incubate with a suitable HRP-conjugated secondary antibody.
- Detect the protein bands using an enhanced chemiluminescence (ECL) substrate and visualize using an imaging system.
- Quantify the band intensities to determine the effect of **elemol** on protein expression and phosphorylation.

Natural Sources, Isolation, and Synthesis

Elemol is naturally present in the essential oils of a variety of plants, including:

- *Chamaecyparis obtusa* (Hinoki cypress)[6]
- *Magnolia officinalis*
- *Ferula* species
- *Cryptomeria japonica* (Japanese cedar)
- *Myrcia splendens*[7]

Isolation: **Elemol** is typically isolated from essential oils through chromatographic techniques such as column chromatography and preparative gas chromatography.

Synthesis: Chemical synthesis of **elemol** has been achieved through various multi-step organic synthesis routes, often involving rearrangements of other sesquiterpenoid precursors.

Conclusion

Elemol is a promising natural compound with a range of pharmacological activities that warrant further investigation for its potential therapeutic applications. This guide provides a foundational understanding of its chemical and biological properties to support ongoing and future research in drug discovery and development. The provided experimental protocols offer a starting point for researchers to explore the mechanisms of action of this intriguing sesquiterpenoid.

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